Application Note: Comprehensive Characterization of 8-Bromo-4-chloro-6-methylquinoline

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Compound of Interest

Compound Name:	*8-Bromo-4-chloro-6-methylquinoline*
CAS No.:	*1156602-22-0*
Cat. No.:	*B1371084*

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Introduction

8-Bromo-4-chloro-6-methylquinoline is a halogenated quinoline derivative with significant potential as a versatile building block in medicinal chemistry and materials science.[1][2] Its unique substitution pattern, featuring electron-withdrawing bromine and chlorine atoms and an electron-donating methyl group, imparts distinct physicochemical properties that are of interest for the development of novel therapeutic agents, particularly in the realms of anticancer and antimicrobial research.[1] Accurate and comprehensive characterization of this molecule is paramount to ensure its purity, confirm its structure, and establish a reliable analytical foundation for its use in further research and development.

This application note provides a detailed guide to the essential analytical techniques for the thorough characterization of **8-Bromo-4-chloro-6-methylquinoline**. The protocols and insights provided herein are designed to be a self-validating system, grounded in established scientific principles and supported by authoritative references.

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Physicochemical Properties

A foundational understanding of the key physicochemical properties of **8-Bromo-4-chloro-6-methylquinoline** is crucial for its handling, storage, and the development of appropriate analytical methodologies.

Property	Value	Source
Molecular Formula	$C_{10}H_7BrClN$	[1][2]
Molecular Weight	256.53 g/mol	[1]
CAS Number	1156602-22-0	[2]
Appearance	Solid (predicted)	
Storage	Inert atmosphere, 2-8°C	[3]

Analytical Workflow for Comprehensive Characterization

A multi-technique approach is essential for the unambiguous characterization of **8-Bromo-4-chloro-6-methylquinoline**. The following workflow outlines the logical progression of analyses to confirm the identity, purity, and structure of the compound.

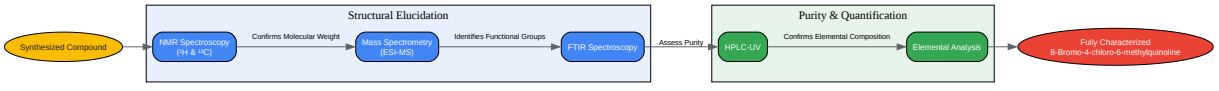

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Figure 1: A logical workflow for the comprehensive characterization of **8-Bromo-4-chloro-6-methylquinoline**.

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Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the cornerstone for the structural elucidation of organic molecules, providing detailed information about the chemical environment of each proton and carbon atom.

^{1}H NMR Spectroscopy

Principle: ^{1}H NMR spectroscopy provides information on the number of different types of protons, their electronic environments, and their proximity to other protons.

Protocol:

- Sample Preparation: Dissolve approximately 5-10 mg of **8-Bromo-4-chloro-6-methylquinoline** in 0.6-0.7 mL of deuterated chloroform ($CDCl_3$) or dimethyl sulfoxide-d_6 (DMSO-d_6).
- Instrumentation: Utilize a 400 MHz or higher field NMR spectrometer.
- Data Acquisition: Acquire the spectrum at 25°C. Use tetramethylsilane (TMS) as an internal standard (0 ppm).

Expected ^{1}H NMR Data (Predicted):

Chemical Shift (δ, ppm)	Multiplicity	Integration	Assignment
~8.8	Doublet	1H	H-2
~7.8	Doublet	1H	H-5
~7.6	Singlet	1H	H-7
~7.4	Doublet	1H	H-3
~2.5	Singlet	3H	-CH_3

Causality Behind Experimental Choices: The choice of a 400 MHz spectrometer provides sufficient resolution to distinguish the aromatic protons. $CDCl_3$ is a common solvent for many

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organic compounds; however, if solubility is an issue, DMSO-d_6 is a suitable alternative.

^{13}C NMR Spectroscopy

Principle: ^{13}C NMR spectroscopy provides information on the number of non-equivalent carbon atoms and their chemical environments.

Protocol:

- Sample Preparation: Use the same sample prepared for ^{1}H NMR.
- Instrumentation: Utilize the same NMR spectrometer.
- Data Acquisition: Acquire a proton-decoupled ^{13}C NMR spectrum.

Expected ^{13}C NMR Data (Predicted):

Chemical Shift (δ, ppm)	Assignment
~150	C-4
~148	C-8a
~145	C-2
~135	C-6
~130	C-5
~128	C-7
~125	C-4a
~122	C-3
~118	C-8
~21	-CH_3

Trustworthiness: The combination of ^{1}H and ^{13}C NMR spectra, along with 2D NMR techniques such as COSY and HSQC (not detailed here), allows for the unambiguous assignment of all

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proton and carbon signals, providing a high degree of confidence in the determined structure. [4]

Mass Spectrometry (MS)

Principle: Mass spectrometry is a powerful analytical technique used to determine the molecular weight of a compound and can provide structural information through the analysis of fragmentation patterns.[5] Electrospray ionization (ESI) is a soft ionization technique suitable for polar molecules like quinoline derivatives.

Protocol:

- Sample Preparation: Prepare a dilute solution of the compound (approximately 1 mg/mL) in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: Utilize a mass spectrometer equipped with an ESI source.
- Data Acquisition: Infuse the sample solution directly into the ESI source. Acquire the mass spectrum in positive ion mode.

Expected Mass Spectral Data:

m/z (Predicted)	Adduct	Source
255.95232	$[M+H]^+$	[6]
277.93426	$[M+Na]^+$	[6]

The isotopic pattern will be characteristic of a molecule containing one bromine and one chlorine atom, with the presence of [M+2] and [M+4] peaks in a predictable ratio.

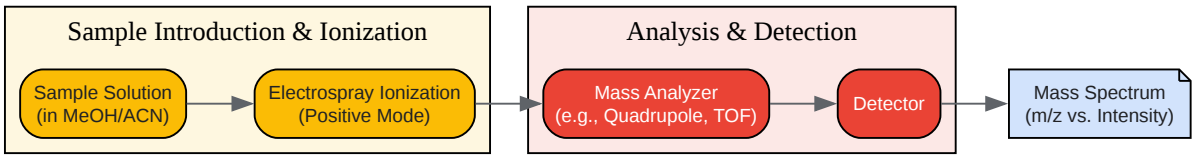

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Figure 2: A simplified workflow for ESI-Mass Spectrometry analysis.

High-Performance Liquid Chromatography (HPLC)

Principle: HPLC is a cornerstone technique for assessing the purity of pharmaceutical compounds.[7] For quinoline derivatives, reversed-phase HPLC is commonly employed, where separation is based on the differential partitioning of the analyte and its impurities between a nonpolar stationary phase and a polar mobile phase.[8]

Protocol:

- Sample Preparation: Prepare a stock solution of **8-Bromo-4-chloro-6-methylquinoline** at a concentration of 1 mg/mL in a suitable solvent like methanol or acetonitrile. Further dilute to an appropriate working concentration (e.g., 0.1 mg/mL).
- Chromatographic Conditions:

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	0-5 min: 20% B; 5-25 min: 20-80% B; 25-30 min: 80% B; 30-31 min: 80-20% B; 31-35 min: 20% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Detection	UV at 254 nm
Injection Volume	10 µL

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Causality Behind Experimental Choices: A C18 column is a versatile and robust choice for the separation of moderately nonpolar compounds like quinoline derivatives.[8] The use of a gradient elution allows for the effective separation of impurities with a wide range of polarities. Formic acid is added to the mobile phase to improve peak shape by suppressing the ionization of any residual silanol groups on the stationary phase.

Elemental Analysis

Principle: Elemental analysis provides the percentage composition of carbon, hydrogen, and nitrogen in a sample. This technique is crucial for confirming the empirical formula of a newly synthesized compound.

Protocol:

- Sample Preparation: A small, accurately weighed amount of the dried and purified compound (typically 2-3 mg) is required.
- Instrumentation: Utilize a CHN elemental analyzer.
- Analysis: The sample is combusted in a high-oxygen environment, and the resulting gases (CO_2, H_2O, and N_2) are separated and quantified.

Expected Elemental Composition:

Element	Theoretical %
Carbon (C)	46.82
Hydrogen (H)	2.75
Nitrogen (N)	5.46

Trustworthiness: A close correlation (typically within ±0.4%) between the experimentally determined and theoretical percentages provides strong evidence for the compound's purity and elemental composition.

Fourier-Transform Infrared (FTIR) Spectroscopy

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Principle: FTIR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation at specific wavelengths corresponding to the vibrational frequencies of different bonds.

Protocol:

- Sample Preparation: The sample can be prepared as a KBr pellet or analyzed using an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Utilize an FTIR spectrometer.
- Data Acquisition: Acquire the spectrum over the range of 4000-400 cm^{-1}.

Expected FTIR Data:

Wavenumber (cm^{-1})	Assignment
~3100-3000	Aromatic C-H stretching
~2950-2850	-CH_3 stretching
~1600-1450	C=C and C=N stretching (quinoline ring)
~850-750	C-Cl stretching
~650-550	C-Br stretching

Causality Behind Experimental Choices: FTIR provides a quick and non-destructive method to confirm the presence of key structural features, such as the aromatic quinoline core and the carbon-halogen bonds.[9]

Conclusion

The analytical methods detailed in this application note provide a comprehensive and robust framework for the complete characterization of **8-Bromo-4-chloro-6-methylquinoline**. By employing a combination of NMR spectroscopy, mass spectrometry, HPLC, elemental analysis, and FTIR spectroscopy, researchers can confidently verify the structure, purity, and identity of this important synthetic intermediate. Adherence to these protocols will ensure the generation

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of high-quality, reliable data, which is essential for the advancement of research and development in medicinal chemistry and related fields.

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